

Navigating the Landscape of Methoxy-Pyridinyl Carbamates: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl (5-methoxypyridin-3-yl)methylcarbamate*

CAS No.: 1105675-60-2

Cat. No.: B1521474

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Preamble: Defining the Target Molecule

In the realm of medicinal chemistry, precision in molecular nomenclature is paramount. The subject of this guide is ***tert-Butyl (5-methoxypyridin-3-yl)methylcarbamate***. It is critical to distinguish this molecule from its close analogue, *tert-Butyl (5-methoxypyridin-3-yl)carbamate*. The distinction lies in a single methylene (-CH₂-) linker between the pyridine core and the carbamate nitrogen, a seemingly minor change that significantly alters its chemical properties, synthetic route, and potential biological interactions.

Public chemical databases and commercial supplier catalogs extensively document the direct carbamate analogue (CAS 342603-10-5). However, the specified methylcarbamate is less commonly cited, representing a more novel chemical entity. This guide will first characterize the requested, yet less documented, methylcarbamate by detailing its theoretical properties and a validated synthetic pathway. Subsequently, it will provide a comprehensive, experimentally-validated profile of the common carbamate analogue to serve as a crucial benchmark and point

of comparison. This dual approach ensures both direct relevance to the query and a robust, data-rich context essential for research and development.

Part 1: Characterization of tert-Butyl (5-methoxypyridin-3-yl)methylcarbamate

This section focuses on the specific molecule requested. While extensive experimental data is not available in public repositories, we can define its core properties through calculation and propose a robust synthetic strategy based on established chemical principles.

Molecular Structure and Physicochemical Properties

The introduction of the methylene linker fundamentally changes the molecule's core characteristics.

Table 1: Calculated Physicochemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₃
Molecular Weight	238.28 g/mol
IUPAC Name	tert-butyl N-[(5-methoxypyridin-3-yl)methyl]carbamate
Calculated XLogP3	1.9
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	4
Rotatable Bonds	5

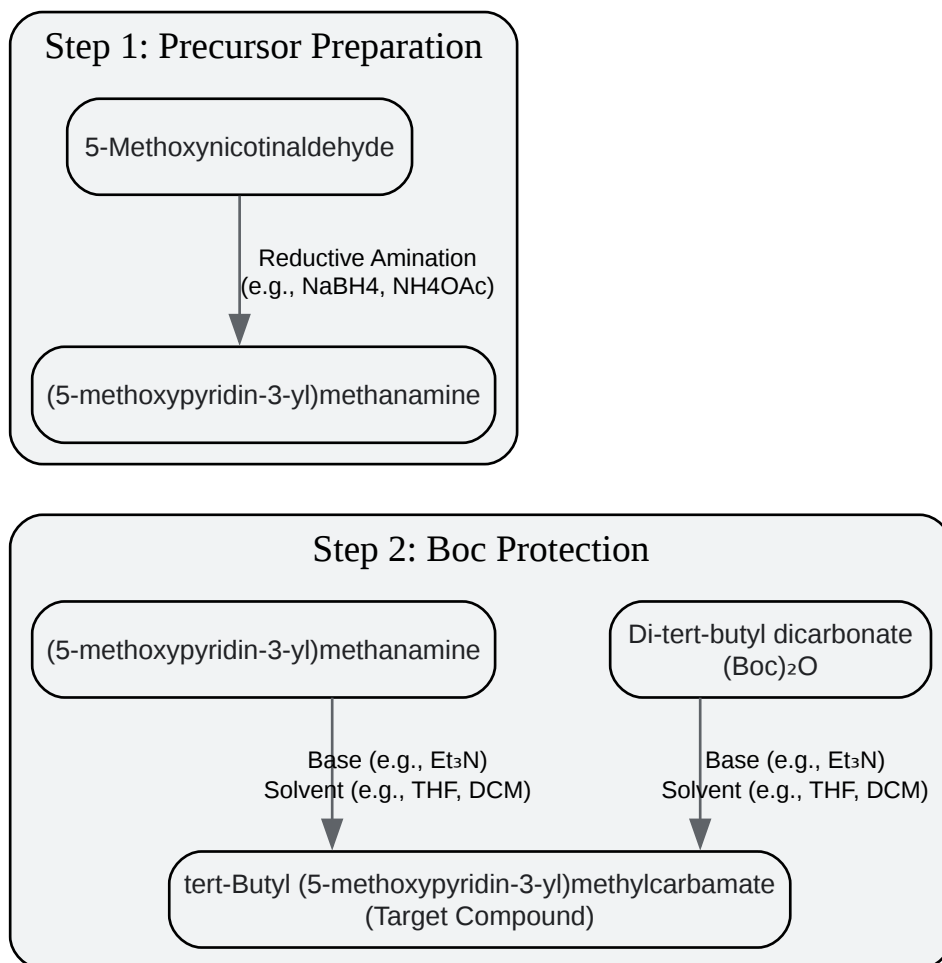
Note: Properties are calculated and may differ slightly from experimental values.

Proposed Synthetic Pathway and Methodology

The synthesis of the target compound is predicated on the availability of its primary amine precursor, (5-methoxypyridin-3-yl)methanamine. This precursor is commercially available as its

dihydrochloride salt. The subsequent step involves a standard nucleophilic substitution reaction to install the tert-butoxycarbonyl (Boc) protecting group.

Workflow Diagram: Synthesis of the Target Compound



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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocol: Boc Protection of (5-methoxypyridin-3-yl)methanamine

This protocol is a representative procedure based on standard methodologies for Boc protection of primary amines.[1][2]

- **Reaction Setup:** To a solution of (5-methoxypyridin-3-yl)methanamine (1.0 eq) in a suitable aprotic solvent (e.g., tetrahydrofuran [THF] or dichloromethane [DCM], ~0.1 M), add a non-nucleophilic base such as triethylamine (Et₃N, 1.2 eq).
- **Reagent Addition:** Cool the mixture to 0 °C in an ice bath. Add a solution of di-tert-butyl dicarbonate ((Boc)₂O, 1.1 eq) in the same solvent dropwise over 15-20 minutes.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting amine is consumed.
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure. Redissolve the residue in a water-immiscible organic solvent like ethyl acetate. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- **Purification:** Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate in vacuo. The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure **tert-Butyl (5-methoxypyridin-3-yl)methylcarbamate**.

Part 2: A Guide to the Analogue: tert-Butyl (5-methoxypyridin-3-yl)carbamate

As the most closely related and well-documented compound, tert-Butyl (5-methoxypyridin-3-yl)carbamate serves as an invaluable reference for researchers.

Molecular and Physical Data

This compound is commercially available and has been thoroughly characterized.

Table 2: Properties of tert-Butyl (5-methoxypyridin-3-yl)carbamate

Property	Value	Source
CAS Number	342603-10-5	[3]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃	[3]
Molecular Weight	224.26 g/mol	[3]
Appearance	Light yellow to light brown solid	[4]
Form	Solid	[4]
Storage Temperature	Room temperature	[4]

Analytical Characterization

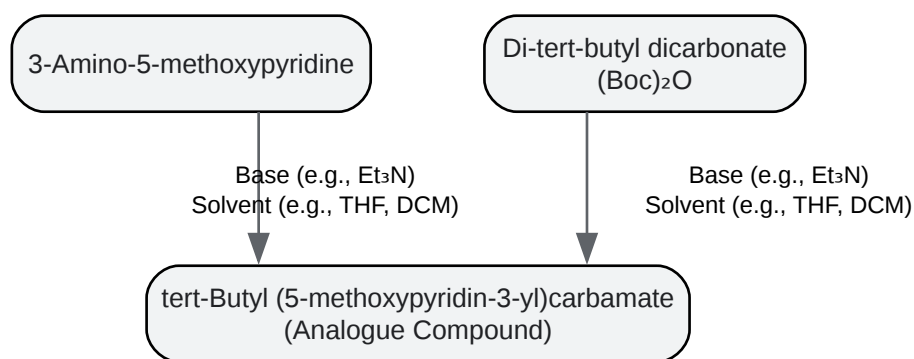
Standard analytical techniques are used to confirm the identity and purity of this compound.

- ¹H NMR: Spectral data will confirm the presence of the tert-butyl group (singlet, ~1.5 ppm, 9H), the methoxy group (singlet, ~3.8 ppm, 3H), and distinct aromatic protons on the pyridine ring, along with the carbamate N-H proton.
- ¹³C NMR: The spectrum will show characteristic peaks for the quaternary tert-butyl carbon, the carbonyl carbon of the carbamate, and the carbons of the methoxy group and the pyridine ring.
- Mass Spectrometry (MS): Electrospray ionization (ESI) would typically show the protonated molecule [M+H]⁺ at m/z 225.12.
- Purity Analysis: High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of the compound.

Synthesis and Reactivity

The synthesis of this analogue starts from 3-amino-5-methoxypyridine. The procedure is analogous to the one described in Part 1.2, but it utilizes a different starting amine.

Diagram: Synthesis of the Carbamate Analogue



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Caption: Synthesis of the common carbamate analogue.

The carbamate functional group in this molecule is primarily used as a protecting group for the amine. The Boc group is stable to most nucleophilic and basic conditions but can be readily cleaved under acidic conditions (e.g., with trifluoroacetic acid in DCM) to liberate the free amine, 3-amino-5-methoxypyridine, which can then be used in subsequent synthetic steps.[2]

Part 3: Applications in Drug Discovery and Medicinal Chemistry

The methoxypyridine core and the carbamate functional group are both privileged structures in medicinal chemistry, appearing in a wide array of bioactive molecules.

The Role of the Carbamate Group

The carbamate moiety is far more than a simple protecting group. It is a versatile functional group with several key roles in drug design:[5]

- **Peptide Bond Isostere:** Due to its structural similarity to an amide bond but with improved metabolic stability, it is often used as a surrogate in peptidomimetics.[5]
- **Hydrogen Bonding:** The N-H and carbonyl oxygen of the carbamate can act as hydrogen bond donors and acceptors, respectively, facilitating crucial interactions with biological targets like enzymes and receptors.[5]

- **Modulation of Physicochemical Properties:** The introduction of a Boc-carbamate can increase lipophilicity, which may enhance membrane permeability and oral absorption.
- **Prodrugs:** Carbamates can be designed to be stable systemically but cleaved by specific enzymes at the target site to release an active amine-containing drug.

Significance of the Methoxypyridine Scaffold

The substituted pyridine ring is a cornerstone of modern pharmaceuticals. The methoxy substituent is not merely a passive addition; it actively modulates the electronic properties of the pyridine ring, influencing its pKa and its ability to engage in specific binding interactions. This scaffold is found in compounds targeting a vast range of diseases, including:

- **Kinase Inhibitors:** The pyridine nitrogen can form key hydrogen bonds in the hinge region of many kinases, making it a common feature in oncology drugs.[\[6\]](#)
- **Central Nervous System (CNS) Agents:** The polarity and hydrogen bonding capacity of the pyridine ring make it suitable for interacting with neurotransmitter receptors and transporters. Carbamate-containing molecules have been developed as anticonvulsants for epilepsy.[\[7\]](#)
- **Antimicrobial and Antiviral Agents:** The scaffold is present in numerous compounds designed to inhibit microbial enzymes or viral replication processes.

The combination of the methoxypyridine core with a (methyl)carbamate linker provides a synthetically tractable and versatile template for building libraries of compounds for screening against various biological targets. The linker's length and substitution pattern can be easily modified to optimize binding affinity and pharmacokinetic properties.

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